

Application Notes and Protocols for the Quantification of Methyl Lactoside

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Compound of Interest

Compound Name: Methyl lactoside

CAS No.: 7216-69-5

Cat. No.: B1580510

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Introduction: The Significance of Methyl Lactoside Quantification

Methyl lactoside, a glycoside composed of galactose and glucose units, is a molecule of increasing interest in various scientific domains. Its relevance spans from its use as a substrate in enzymatic studies to its potential role as a precursor in the synthesis of bioactive compounds and its appearance in complex biological and food matrices. Accurate and robust quantification of **methyl lactoside** is therefore paramount for researchers in drug development, biotechnology, and food science to ensure process control, understand reaction kinetics, and determine product purity.

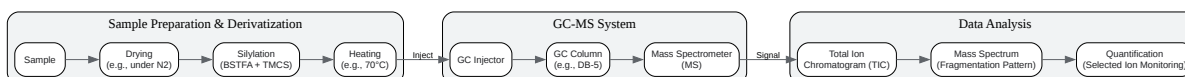
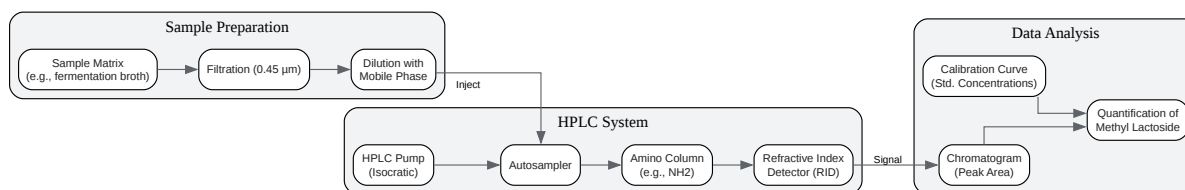
This comprehensive guide provides detailed application notes and protocols for the principal analytical techniques employed for the quantification of **methyl lactoside**. The methodologies discussed herein are designed to be both scientifically rigorous and practically applicable for researchers, scientists, and drug development professionals. We will delve into the causality behind experimental choices, ensuring that each protocol is a self-validating system.

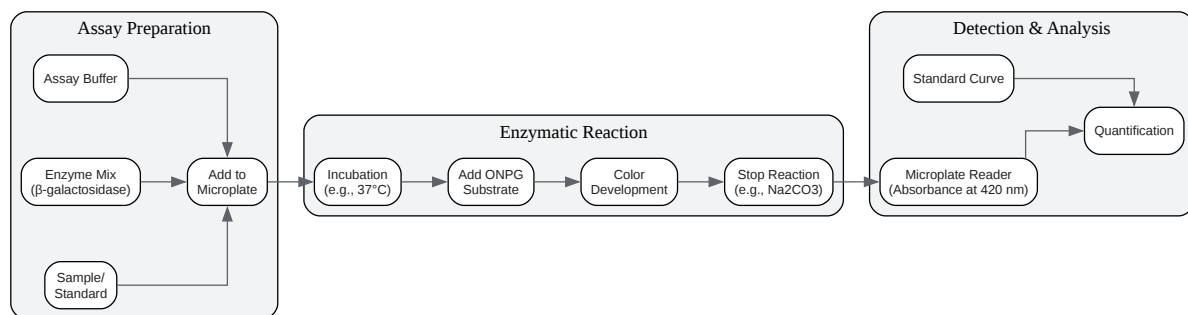
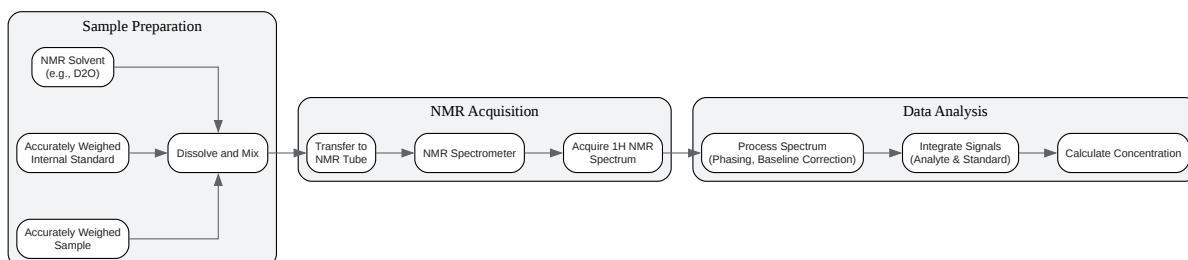
I. High-Performance Liquid Chromatography with Refractive Index Detection (HPLC-RID)

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for the analysis of non-volatile compounds like **methyl lactoside**. When coupled with a Refractive Index Detector (RID), it provides a universal detection method for carbohydrates. The principle relies on the separation of analytes based on their differential partitioning between a stationary phase and a mobile phase, with detection based on changes in the refractive index of the eluent as the analyte passes through the detector cell.

The choice of an amino-functionalized silica column is strategic for carbohydrate analysis. The amino groups on the stationary phase interact with the hydroxyl groups of the sugar through hydrophilic interaction liquid chromatography (HILIC), providing excellent separation of polar compounds. The mobile phase, typically a mixture of acetonitrile and water, is optimized to achieve the desired retention and resolution. A higher percentage of acetonitrile increases retention for polar analytes like **methyl lactoside**.^[1]

Visualizing the HPLC-RID Workflow





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Sources

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